

Aminocarb vs. Fenitrothion: A Comparative Guide for Spruce Budworm Control

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Compound of Interest

Compound Name: Aminocarb

Cat. No.: B1665979

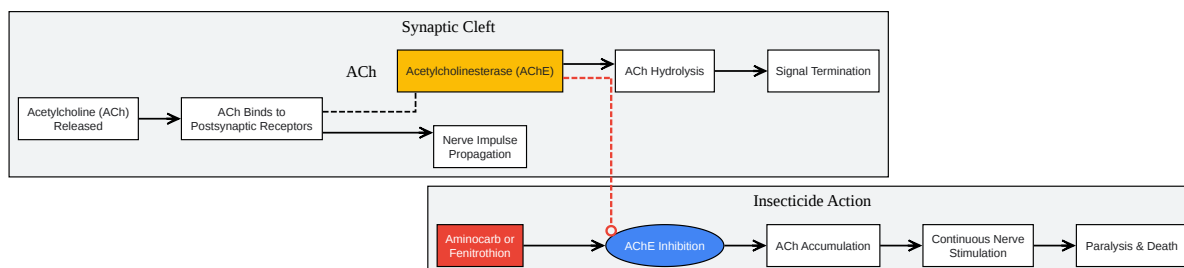
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This guide provides a detailed, objective comparison of **Aminocarb** and Fenitrothion, two insecticides historically used for the control of the spruce budworm (*Choristoneura fumiferana*). The comparison is based on experimental data concerning their efficacy, residual toxicity, and environmental impact. This document is intended for researchers, scientists, and professionals in drug development and pest management.

Mechanism of Action: Acetylcholinesterase Inhibition

Both **Aminocarb**, a carbamate insecticide, and Fenitrothion, an organophosphate insecticide, share a common mechanism of action: the inhibition of the enzyme acetylcholinesterase (AChE).[1][2][3] AChE is a critical enzyme in the central nervous system of insects and vertebrates. It is responsible for the hydrolysis of the neurotransmitter acetylcholine into choline and acetic acid, a process essential for terminating nerve impulses.

By inhibiting AChE, both insecticides lead to an accumulation of acetylcholine at the synaptic clefts.[4] This results in continuous stimulation of nerve fibers, leading to hyperactivity, paralysis, and ultimately the death of the insect.[4] **Aminocarb** is specifically classified as a carbamate ester that functions as an EC 3.1.1.7 (acetylcholinesterase) inhibitor.[1] Similarly, Fenitrothion's acute neurotoxicity stems from its ability to inhibit AChE.[2][4]



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Figure 1: Signaling pathway of Acetylcholinesterase (AChE) inhibition by **Aminocarb** and Fenitrothion.

Efficacy and Toxicity Data

The following tables summarize quantitative data on the efficacy and toxicity of **Aminocarb** and Fenitrothion against the spruce budworm and other organisms, based on laboratory and field studies.

Table 1: Comparative Toxicity of Insecticides to 6th Instar Western Spruce Budworm

Insecticide	LC50 (ppm)	Relative Effectiveness (vs. Phosmet/Thiodicarb) at LC50	LC90 (ppm)	Relative Effectiveness (vs. Thiodicarb) at LC90
Fenitrothion	1.1	8.6	3.5	12.3
Permethrin	0.4	20.0	2.5	17.2
Sulprofos	0.7	12.8	3.4	12.8
Malathion	4.0	2.2	18.0	2.4
Carbaryl	4.6	1.9	33.0	1.3
Thiodicarb	8.8	1.0	43.0	1.0
Phosmet	8.8	1.0	38.0	1.1

Source: Data extracted from multiphase laboratory bioassays.[\[5\]](#)

Table 2: Residual Toxicity of Aerially Applied Insecticides to Western Spruce Budworm

Insecticide	Dosage (g/ha)	Percent Mortality (Mean \pm S.D.) after Weathering Interval (Days)
0		
Aminocarb	10.5	73.0 \pm 25.0
Acephate	29.4	97.0 \pm 6.0
Carbaryl	310	96.0 \pm 8.0
Permethrin	31.5	83.0 \pm 15.1

Source: Data from a study on the direct, indirect, and residual toxicities of insecticide sprays.[6]

Environmental Fate and Impact

The environmental presence and non-target effects of **Aminocarb** and Fenitrothion are critical considerations for their use in forest ecosystems.

Table 3: Airborne Residue Levels in Experimental Spray Blocks

Insecticide	Peak Concentration in Air (ng/m ³)
Fenitrothion	1997
Aminocarb	1201

Source: Data from air sampling in New Brunswick spray blocks.[7]

Table 4: Acute Toxicity to Aquatic Organisms

Insecticide	Organism	LC50	Exposure Time
Aminocarb	Gammarus fasciatus (scud)	12 µg/L	96 hours
Fenitrothion	Various fish species	1000 to 5000 µg a.i./L	96 hours

Source: Data from
PubChem and a
Health Canada report.

[\[1\]](#)[\[8\]](#)

A field experiment determined that the threshold concentration of **Aminocarb** (as Matacil 180 Oil Flowable) that induces drift in stream invertebrates is approximately 30 µg/L.[\[9\]](#) Studies have also shown that Fenitrothion can have negative lethal and sublethal effects on songbirds.[\[8\]](#)

Experimental Protocols

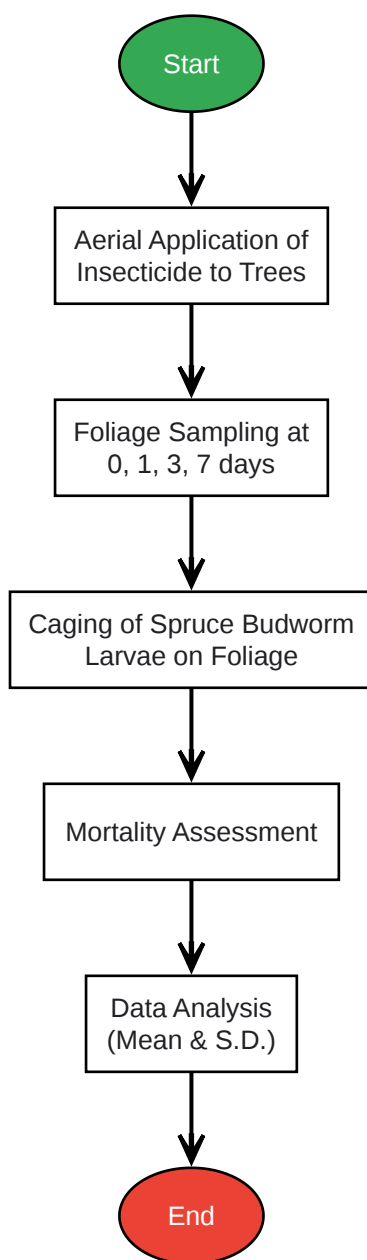
Detailed methodologies are crucial for the interpretation and replication of experimental findings. The following sections outline the protocols used in key studies comparing **Aminocarb** and Fenitrothion.

Laboratory Bioassay for Toxicity (Feeding Study)

- Objective: To determine the lethal concentration (LC50 and LC90) of various insecticides when ingested by 6th instar western spruce budworm larvae.[\[5\]](#)
- Methodology:
 - Insecticides were incorporated into an artificial diet at various concentrations.
 - Sixth-instar larvae were individually placed in containers with the treated diet.
 - Mortality was assessed after a 7-day exposure period.
 - Data were subjected to probit analysis to determine LC50 and LC90 values.[\[5\]](#)

Residual Toxicity Field Experiment

- Objective: To evaluate the residual toxicity of aerially applied insecticides to western spruce budworm larvae.[\[6\]](#)
- Methodology:
 - Insecticides were applied to trees at specified dosages.
 - At intervals of 0, 1, 3, and 7 days post-application, foliage was collected.
 - Spruce budworm larvae were caged on the treated foliage.
 - Mortality was recorded, and the mean and standard deviation were calculated.[\[6\]](#)



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Figure 2: Workflow for the residual toxicity field experiment.

Air Sampling for Residue Analysis

- Objective: To measure the concentration of airborne insecticide residues following aerial application.^[7]
- Methodology:

- Fenitrothion and **Aminocarb** formulations were aerially sprayed over mixed coniferous forests.
- Air samples were collected at intervals inside the spray blocks using a fritted-glass bubbler containing dimethylformamide (DMF) to trap the airborne toxicants.
- The insecticide residues in the DMF were analyzed by gas chromatography.
- Peak concentrations were recorded and reported in ng/m³.[\[7\]](#)

Concluding Remarks

Both **Aminocarb** and Fenitrothion have demonstrated effectiveness in controlling spruce budworm populations. Fenitrothion appears to be more potent in terms of its lower LC50 and LC90 values in laboratory feeding bioassays.[\[5\]](#) However, **Aminocarb** has shown significant residual toxicity, with high mortality rates observed up to 7 days post-application in field trials.[\[6\]](#)

Environmental considerations are paramount in the selection of an insecticide. Fenitrothion has been shown to have higher peak concentrations in the air after spraying and poses a risk to aquatic organisms and bird populations.[\[7\]](#)[\[8\]](#) The use of Fenitrothion for broad-scale aerial application against spruce budworm has been phased out in Canada.[\[8\]](#) While **Aminocarb** also presents risks to non-target species, particularly aquatic invertebrates, its lower airborne residue levels may be a consideration.[\[7\]](#)[\[9\]](#)

The choice between these and other control agents, such as the biological insecticide *Bacillus thuringiensis* (Bt), requires a comprehensive risk-benefit analysis that considers not only efficacy against the target pest but also the broader ecological impacts.[\[10\]](#)[\[11\]](#) Modern pest management strategies often favor more targeted and environmentally benign alternatives.[\[10\]](#)

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